

Preliminary Technical Guide: Compound 4c, a Novel EGFR Inhibitor

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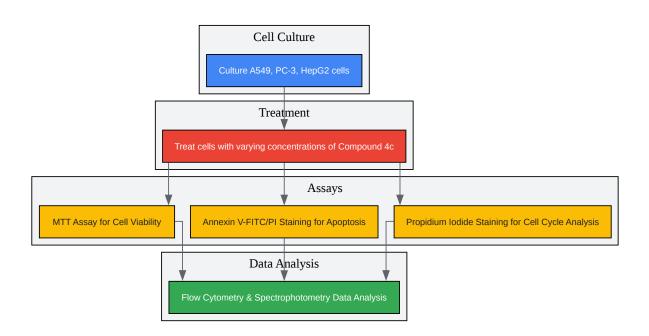
Compound of Interest		
Compound Name:	EGFR-IN-112	
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Introduction: The epidermal growth factor receptor (EGFR) is a well-validated target in oncology due to its critical role in regulating cell proliferation, survival, and differentiation.[1] Dysregulation of the EGFR signaling pathway is a hallmark of various cancers.[1] Compound 4c, 2-((2-((4-(3-fluorobenzamido)phenyl)amino)-5-(trifluoromethyl) pyrimidin-4-yl)amino)-N-methylthiophene-3-carboxamide, is a novel dianilinopyrimidine derivative designed as a potent EGFR inhibitor.[2][3][4] Preliminary studies have demonstrated its significant anti-tumor activities.[2][3][4]

EGFR Signaling Pathway

The following diagram illustrates the EGFR signaling cascade, which is the target of compound 4c.





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